

Safety and Handling of 4-(Hydrazinylmethyl)pyridine Dihydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 4-(Hydrazinylmethyl)pyridine dihydrochloride

Cat. No.: B1302799

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Disclaimer: Specific safety and toxicological data for **4-(Hydrazinylmethyl)pyridine dihydrochloride** (CAS No. 89598-56-1) is not readily available in public literature and safety data sheets. The following guide is based on data for the structurally related compounds, pyridine and pyridine hydrochloride. Researchers and scientists must exercise extreme caution and handle this compound as potentially hazardous, conducting a thorough risk assessment before use. The information provided here should be considered a guideline and not a substitute for a compound-specific Safety Data Sheet (SDS).

This technical guide provides an in-depth overview of the safety and handling precautions for **4-(Hydrazinylmethyl)pyridine dihydrochloride**, targeting researchers, scientists, and drug development professionals. Due to the limited availability of data for this specific compound, this guide synthesizes information from related pyridine derivatives to offer a comprehensive, albeit precautionary, safety protocol.

Hazard Identification and Classification

Based on analogous compounds, **4-(Hydrazinylmethyl)pyridine dihydrochloride** is anticipated to be harmful if swallowed, in contact with skin, or if inhaled. It is also expected to cause skin and eye irritation.

GHS Hazard Classification (Inferred from Pyridine Hydrochloride):

- Acute Toxicity, Oral (Category 4)
- Skin Corrosion/Irritation (Category 2)
- Serious Eye Damage/Eye Irritation (Category 2A)

Hazard Statements (Inferred):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Physical and Chemical Properties

Quantitative data for **4-(Hydrazinylmethyl)pyridine dihydrochloride** is limited. The table below includes available data for the target compound and related pyridine compounds for comparison.

Property	4-(Hydrazinylmethyl)pyridine dihydrochloride	Pyridine	Pyridine Hydrochloride
CAS Number	89598-56-1	110-86-1	628-13-7
Molecular Formula	C ₆ H ₁₁ Cl ₂ N ₃	C ₅ H ₅ N	C ₅ H ₆ CIN
Molecular Weight	196.08 g/mol [1]	79.10 g/mol	115.57 g/mol
Appearance	Not specified	Colorless liquid	Beige solid
Boiling Point	Not specified	115 °C	Not specified
Melting Point	Not specified	-42 °C	Not specified
Density	Not specified	0.978 g/cm ³	Not specified
Solubility	Likely water-soluble	Miscible with water	Water soluble

Toxicological Data

No specific toxicological studies for **4-(Hydrazinylmethyl)pyridine dihydrochloride** were found. The data below is for pyridine and should be used as a conservative estimate of potential toxicity.

Metric	Value (for Pyridine)	Species	Route
LD50 (Lethal Dose, 50%)	880 mg/kg	Dog	Intravenous

Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure risks.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Engineering Controls:

- Work in a well-ventilated area, preferably in a certified chemical fume hood.[\[2\]](#)[\[3\]](#)
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear a lab coat and gloves resistant to pyridine, such as nitrile or neoprene.
[\[2\]](#)
- Respiratory Protection: If working outside a fume hood or if dust/aerosols are generated, use a NIOSH-approved respirator.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.[\[2\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)

- Ground and bond containers when transferring material to prevent static discharge.

Storage:

- Store in a cool, dry, and well-ventilated place away from direct sunlight and ignition sources.
[\[2\]](#)[\[4\]](#)
- Keep containers tightly sealed.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents and acids.

First Aid Measures

In case of exposure, immediate action is critical.[\[3\]](#)

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention. [2]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [3]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety.

Small Spills:

- Ensure proper PPE is worn (gloves, goggles, lab coat).
- Absorb the spill with an inert material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed container for hazardous waste disposal.
- Clean the spill area with a suitable decontaminating agent.

Large Spills:

- Evacuate the area immediately.
- Secure the area and prevent entry.
- Contact your institution's environmental health and safety (EHS) department or emergency services.
- Ensure the area is well-ventilated before re-entry.

Experimental Protocols

While specific experimental protocols for the safety assessment of **4-(Hydrazinylmethyl)pyridine dihydrochloride** are not available, standard OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for chemical safety testing. These include:

- OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion): This test involves applying the substance to the skin of a test animal (typically a rabbit) and observing for signs of irritation or corrosion over a set period.
- OECD Test Guideline 405 (Acute Eye Irritation/Corrosion): This guideline describes the procedure for applying the test substance to the eye of an animal and observing for any ocular lesions.
- OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method): This method is used to estimate the LD50 of a substance after oral administration.

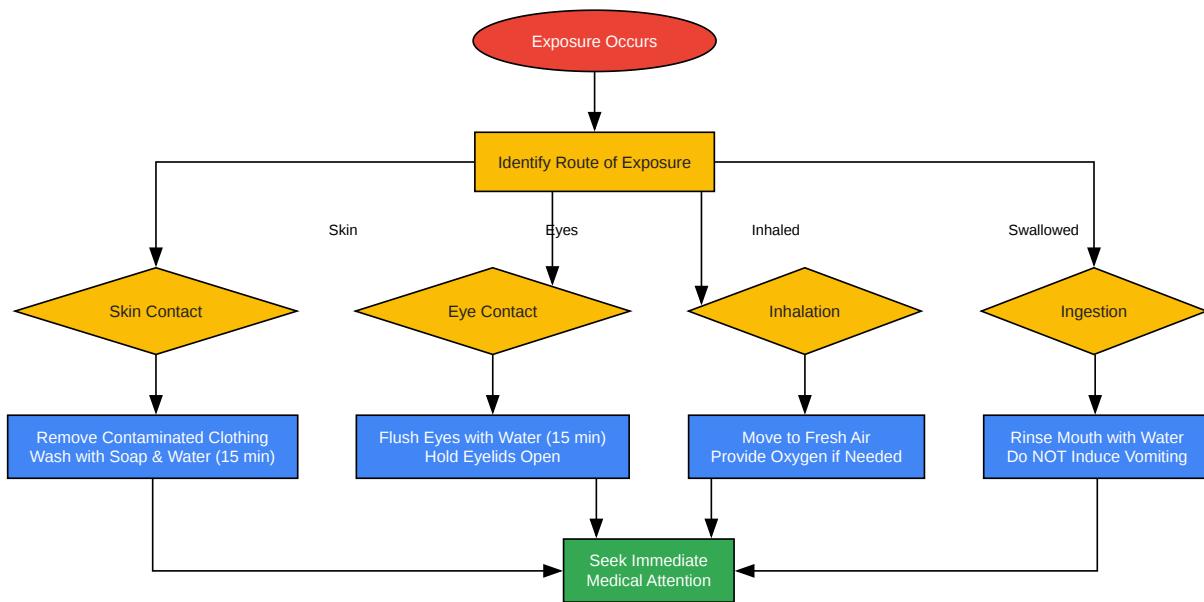
Visualizations

The following diagrams illustrate key safety workflows.



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Caption: Workflow for handling a chemical spill.

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Caption: First aid procedures for chemical exposure.

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